

dioctyl phosphate extraction efficiency comparison

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Compound Focus: Dioctyl phosphate

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Comparative Performance of Extraction Systems

The table below summarizes experimental data for different solvent extraction systems, primarily for lithium extraction from high Mg/Li ratio brines.

| Extraction System | Extraction Efficiency | Separation Factor (Li/Mg or β Li/Mg) | Key Advantages | Key Limitations |
|-------------------------------|-------------------------|--|--|--|
| TBP/DOP-FeCl ₃ [1] | ~99.5% (3-stage) [1] | Not specified | Eliminates third-phase formation; allows lower TBP concentration [1] | Uses FeCl ₃ as a co-extractant [1] |
| TBP-Cyanex 272 [2] | Not specified | >1000 [2] | Stripping with water only; avoids strong acids/alkalis; simpler, more environmentally friendly process [2] | Requires saponification of Cyanex 272 [2] |
| P248-FeCl ₃ [3] | ~95% (single-stage) [3] | 315 [3] | High theoretical stability; low solubility loss; designed for high Mg/Li ratio brines [3] | Newer extractant; requires FeCl ₃ co-extractant [3] |

| Extraction System | Extraction Efficiency | Separation Factor (Li/Mg or β Li/Mg) | Key Advantages | Key Limitations |
|--------------------------------|--------------------------|--|---|--------------------------------------|
| TBP-MNPK-FeCl ₃ [4] | 85.4% (single-stage) [4] | 315 [4] | Prevents third-phase formation; fast phase separation (50s); low solvent loss [4] | Moderate single-stage efficiency [4] |

Detailed Experimental Protocols

Here are the methodologies for the key extraction systems cited in the research:

1. TBP/DOP-FeCl₃ Synergistic System [1]

- **Reagents:** Tributyl phosphate (TBP), Dioctyl Phthalate (DOP), sulfonated kerosene, FeCl₃, and a simulated brine solution containing Li⁺ and Mg²⁺.
- **Procedure:** The organic phase was prepared with 40% (v/v) TBP and 20% (v/v) DOP, diluted in sulfonated kerosene. This was mixed with the aqueous brine solution at a set phase ratio. The mixture was shaken vigorously for a set time to achieve equilibrium, and then allowed to separate. Lithium concentration in the aqueous phase was measured before and after extraction to determine efficiency.
- **Analysis:** Extraction efficiency was calculated based on the distribution of Li⁺. A three-stage countercurrent simulation was performed to achieve 99.5% efficiency [1].

2. Environmentally Friendly TBP-Cyanex 272 System [2]

- **Reagents:** Tributyl phosphate (TBP), bis-(2,4,4-trimethylpentyl)-phosphinic Acid (Cyanex 272), kerosene, LiCl, MgCl₂.
- **Procedure:** The organic phase was composed of 70% TBP and 30% saponified Cyanex 272 by volume. This phase was mixed with the feed brine. After extraction, the loaded organic phase was stripped using deionized water instead of strong acids.
- **Analysis:** The efficiency was evaluated based on the separation factor (β Li/Mg) and the success of the stripping step with pure water [2].

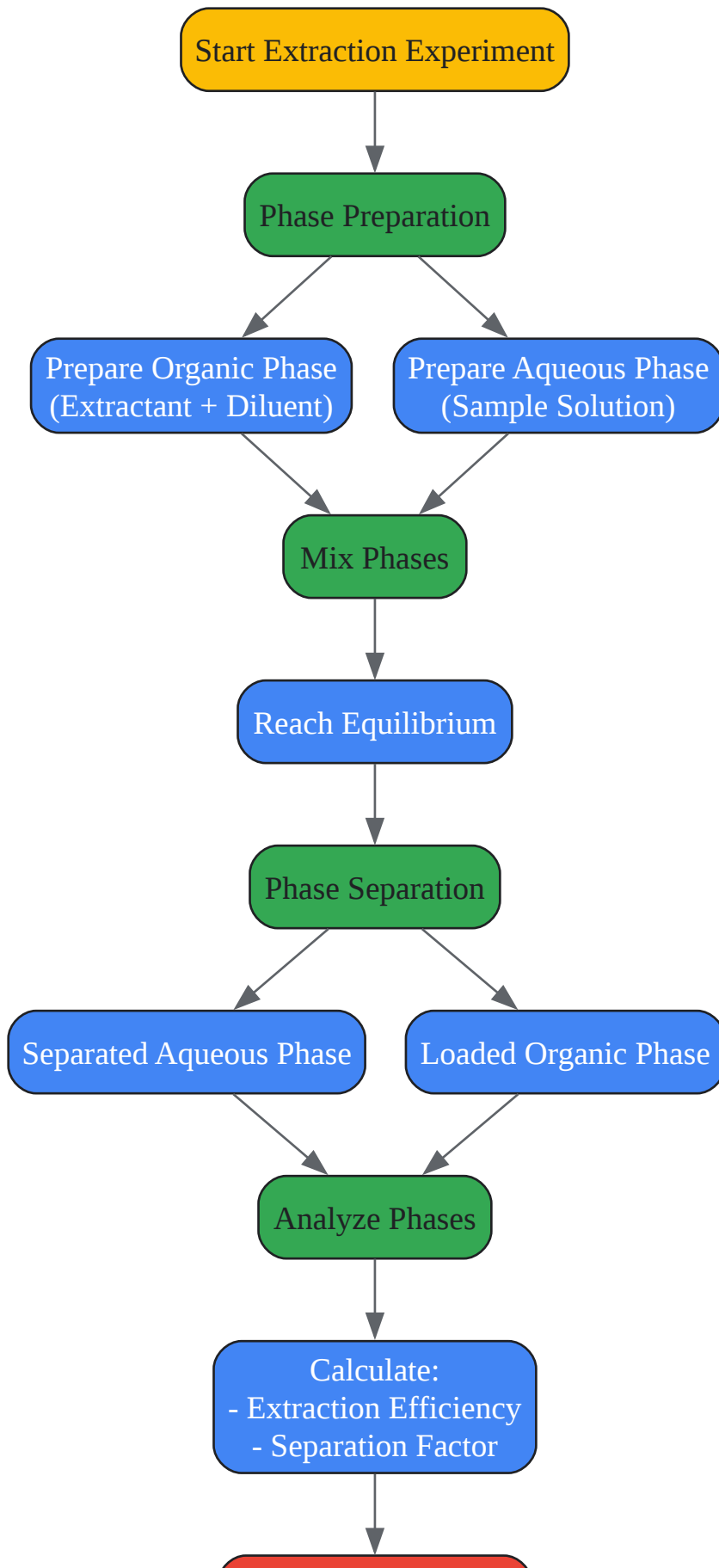
3. P248-FeCl₃ System [3]

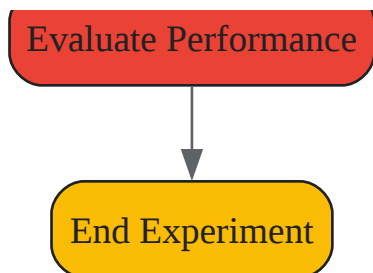
- **Reagents:** Bis(2-ethylhexyl) phenylphosphonate (P248), industrial kerosene, FeCl₃•6H₂O, MgCl₂•6H₂O, LiCl•H₂O.

- **Procedure:** The organic phase was prepared with 60% P248 and 40% kerosene (v/v) and pre-loaded with Fe^{3+} ions. It was then mixed with the simulated brine at an optimum phase ratio ($O/A = 1$) and acidity (H^+ concentration of 0.05 mol/L).
- **Analysis:** Single-stage extraction efficiency and the Li/Mg separation factor were determined. A McCabe-Thiele diagram was constructed to predict theoretical extraction stages [3].

Experimental Workflow for Solvent Extraction

The following diagram outlines a general workflow for evaluating solvent extraction systems, integrating the key steps from the protocols above.





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Key Insights for Application

While the direct data on pharmaceutical extraction is limited, the comparative principles from these metal extraction studies can be informative:

- **Synergistic systems often outperform single extractants**, as seen with TBP/DOP, by improving efficiency and solving operational issues like third-phase formation [1].
- **Process environmental impact and safety** are critical design parameters. The TBP-Cyanex 272 system is a notable example for eliminating corrosive reagents [2].
- **Extractant molecular structure influences performance and stability**. The design of P248, with a benzene ring conjugated to the P=O bond, aimed for higher stability compared to traditional extractants like TBP [3].

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References

1. [sciencedirect.com/science/article/abs/pii/S0304386X16300627](https://www.sciencedirect.com/science/article/abs/pii/S0304386X16300627) [sciencedirect.com]
2. An environmentally friendly lithium extraction system ... [sciencedirect.com]
3. High efficiency extraction of lithium from the ... [sciencedirect.com]
4. a promising approach for selective Lithium extraction from ... [sciencedirect.com]

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